

Application Notes and Protocols for Cox-2-IN-28

Cell-Based Assays

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Compound of Interest

Compound Name: Cox-2-IN-28

Cat. No.: B12405639

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Introduction

Cox-2-IN-28 is a potent and selective inhibitor of cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory pathway responsible for the conversion of arachidonic acid to prostaglandins. [1] Unlike constitutively expressed COX-1, COX-2 is inducible and its levels rise significantly during inflammation and in various cancers. [2] This selective inhibition makes **Cox-2-IN-28** a valuable tool for research in inflammation, pain, neurodegenerative diseases, and oncology. [3] These application notes provide a comprehensive guide to utilizing **Cox-2-IN-28** in cell-based assays to evaluate its efficacy and mechanism of action.

Data Presentation

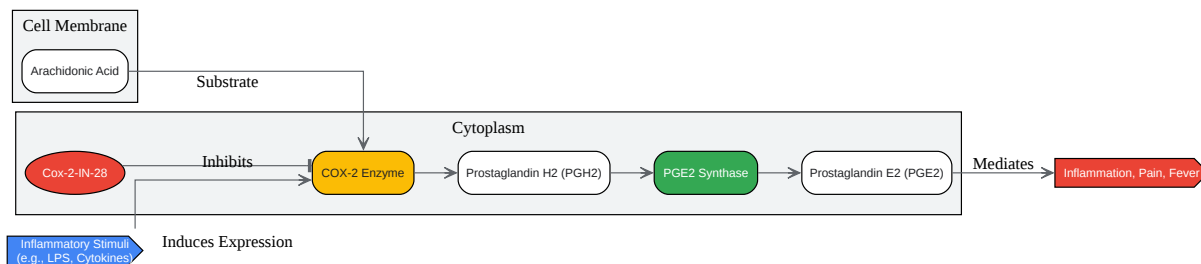
The inhibitory activity of **Cox-2-IN-28** and other common COX inhibitors is summarized below. This data is crucial for designing experiments and interpreting results.

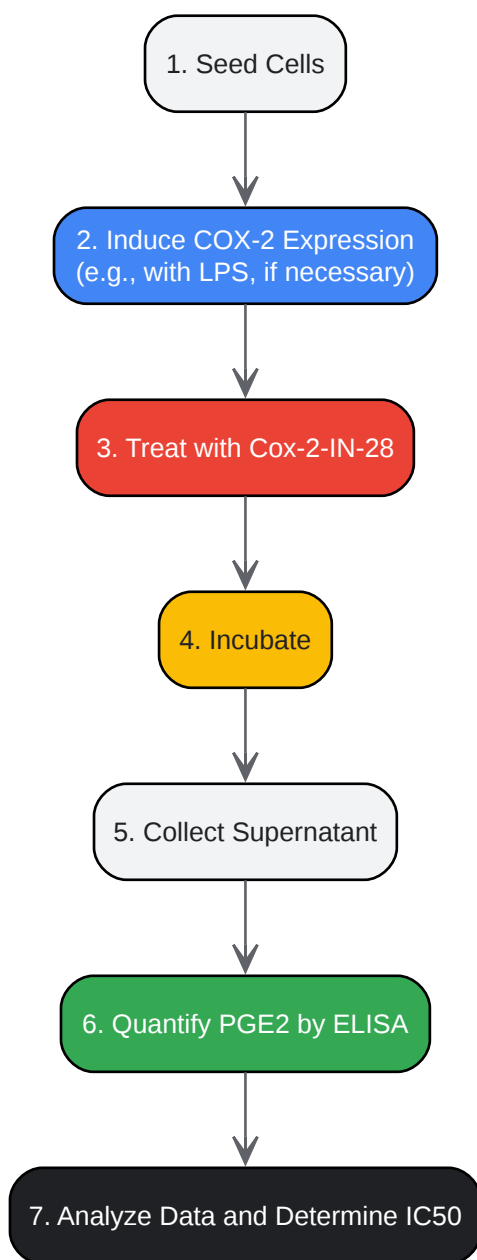
| Compound | Target | IC50 | Selectivity Index (COX-1/COX-2) |
|--------------|---------------|---------------|---------------------------------|
| Cox-2-IN-28 | COX-2 | 0.054 μ M | 244.6 |
| COX-1 | 13.21 μ M | | |
| Celecoxib | COX-2 | 0.04 μ M | >100 |
| Rofecoxib | COX-2 | 0.01 μ M | >100 |
| Ibuprofen | COX-1 | 1.4 μ M | ~0.5 |
| COX-2 | 2.2 μ M | | |
| Indomethacin | COX-1 | 18 nM | ~0.69 |
| COX-2 | 26 nM | | |

Table 1: Comparative in vitro inhibitory activities of **Cox-2-IN-28** and other NSAIDs. IC50 values represent the concentration of the inhibitor required to reduce the enzyme activity by 50%. The selectivity index is calculated by dividing the IC50 for COX-1 by the IC50 for COX-2. A higher selectivity index indicates greater selectivity for COX-2.

Signaling Pathway

Cox-2-IN-28 exerts its effect by blocking the COX-2 enzyme, thereby inhibiting the production of downstream inflammatory mediators, primarily prostaglandin E2 (PGE2).





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References

- [1. COX-2 | MedChemExpress \(MCE\) Life Science Reagents \[medchemexpress.eu\]](#)
- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. Buy Cox-2-IN-28 \[smolecule.com\]](#)
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